

Application Notes and Protocols for SRT2104, a Selective SIRT1 Activator

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Compound of Interest

Compound Name: SRT 2104

Cat. No.: B1681106

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Introduction

SRT2104 is a first-in-class, synthetic small molecule activator of Sirtuin 1 (SIRT1), a NAD⁺-dependent deacetylase.[1] SIRT1 is a key regulator of various cellular processes, including metabolism, stress resistance, and inflammation.[2][3] Activation of SIRT1 by SRT2104 has shown therapeutic potential in preclinical models of age-related diseases, metabolic disorders, and neurodegeneration.[2][4] These application notes provide detailed protocols for the preparation of SRT2104 stock solutions for both in vitro and in vivo research applications.

Physicochemical and Solubility Data

SRT2104 is supplied as a light yellow to yellow crystalline solid.[5] It is essential to understand its physical and chemical properties for accurate preparation of stock and working solutions.

| Property | Value | Source(s) |
|--------------------------|--|-----------|
| Molecular Formula | C26H24N6O2S2 | [5] |
| Molecular Weight | 516.64 g/mol | [6] |
| Purity | ≥98% | [5] |
| Solubility in DMSO | 2 - 16 mg/mL | [5][7] |
| Solubility in Water | Insoluble | [6] |
| Solubility in Ethanol | Slightly soluble / Insoluble | [5][6] |
| Storage (Solid) | -20°C for ≥ 4 years | [5] |
| Storage (Stock Solution) | -80°C for up to 1 year; -20°C for 1-6 months | [1] |

Preparation of SRT2104 Stock Solution

The following protocol outlines the steps for preparing a concentrated stock solution of SRT2104, which can then be diluted to working concentrations for various experiments.

Materials:

- SRT2104 powder
- Anhydrous or fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes

Protocol:

- Safety Precautions: SRT2104 should be handled as a hazardous material. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[5]
- Determine Desired Stock Concentration: Common stock concentrations range from 5 mM to 20 mM.[7] To prepare a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 516.64 \text{ g/mol} * 0.001 \text{ L} = 5.17 \text{ mg}$
- Weighing SRT2104: Accurately weigh the required amount of SRT2104 powder in a sterile microcentrifuge tube.
- Dissolving in DMSO: Add the calculated volume of fresh DMSO to the SRT2104 powder. To prepare 1 mL of a 10 mM stock solution, add 1 mL of DMSO to 5.17 mg of SRT2104.
- Solubilization: Vortex the solution thoroughly. If the compound does not fully dissolve, gentle warming of the tube to 37°C for 10 minutes and/or sonication in an ultrasonic bath can aid in dissolution.[8] Ensure the final solution is clear.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[1] Store the aliquots at -80°C for long-term storage (up to one year) or at -20°C for shorter-term storage (1-6 months).[1]

Experimental Protocols

In Vitro Application: Cell-Based Assays

This protocol describes the preparation of a working solution for treating cultured cells with SRT2104. A common final concentration used in cell culture is 3 µM.[4]

Materials:

- SRT2104 stock solution (e.g., 10 mM in DMSO)
- Appropriate cell culture medium (e.g., DMEM)
- Sterile tubes for dilution
- Cultured cells (e.g., C2C12 myoblasts)[4]

Protocol:

- Thaw Stock Solution: Thaw an aliquot of the SRT2104 stock solution at room temperature.
- Prepare Intermediate Dilution (Optional but Recommended): To avoid pipetting very small volumes, it is often convenient to make an intermediate dilution. For example, dilute the 10 mM stock solution 1:100 in cell culture medium to create a 100 μ M intermediate solution.
- Prepare Final Working Solution: Dilute the intermediate solution or the stock solution directly into the final volume of cell culture medium to achieve the desired final concentration. For a final concentration of 3 μ M from a 10 mM stock, you would perform a 1:3333 dilution.
 - Example: To prepare 10 mL of medium with 3 μ M SRT2104, add 3 μ L of the 10 mM stock solution to 10 mL of medium.
- Vehicle Control: It is crucial to include a vehicle control by adding the same volume of DMSO to the cell culture medium as was used for the SRT2104 treatment.^[4] The final concentration of DMSO should typically be kept below 0.1% to minimize solvent-induced cellular effects.^[5]
- Cell Treatment: Replace the existing medium in the cell culture plates with the medium containing SRT2104 or the vehicle control. Incubate for the desired duration (e.g., 24 hours).^[4]

In Vivo Application: Formulation for Oral Administration

This protocol provides two common formulations for the preparation of SRT2104 for oral administration in animal models.

Formulation 1: PEG300, Tween80, and Saline^[7]

Materials:

- SRT2104 stock solution in DMSO (e.g., 5 mg/mL)
- PEG300
- Tween80

- Normal saline (0.9% NaCl in ddH₂O)
- Sterile tubes

Protocol:

- Prepare a 1 mL Working Solution:
 - To a sterile tube, add 400 µL of PEG300.
 - Add 100 µL of a 5 mg/mL clear DMSO stock solution of SRT2104 to the PEG300 and mix until the solution is clear.
 - Add 50 µL of Tween80 to the mixture and mix thoroughly.
 - Add 450 µL of normal saline to bring the final volume to 1 mL.
- Final Concentration: This formulation results in a final concentration of 0.5 mg/mL SRT2104 in a vehicle of 10% DMSO, 40% PEG300, 5% Tween80, and 45% saline.
- Administration: This solution should be prepared fresh before use and administered orally to the animal model.^[7]

Formulation 2: Corn Oil^[6]

Materials:

- SRT2104 stock solution in DMSO (e.g., 5 mg/mL)
- Corn oil
- Sterile tubes

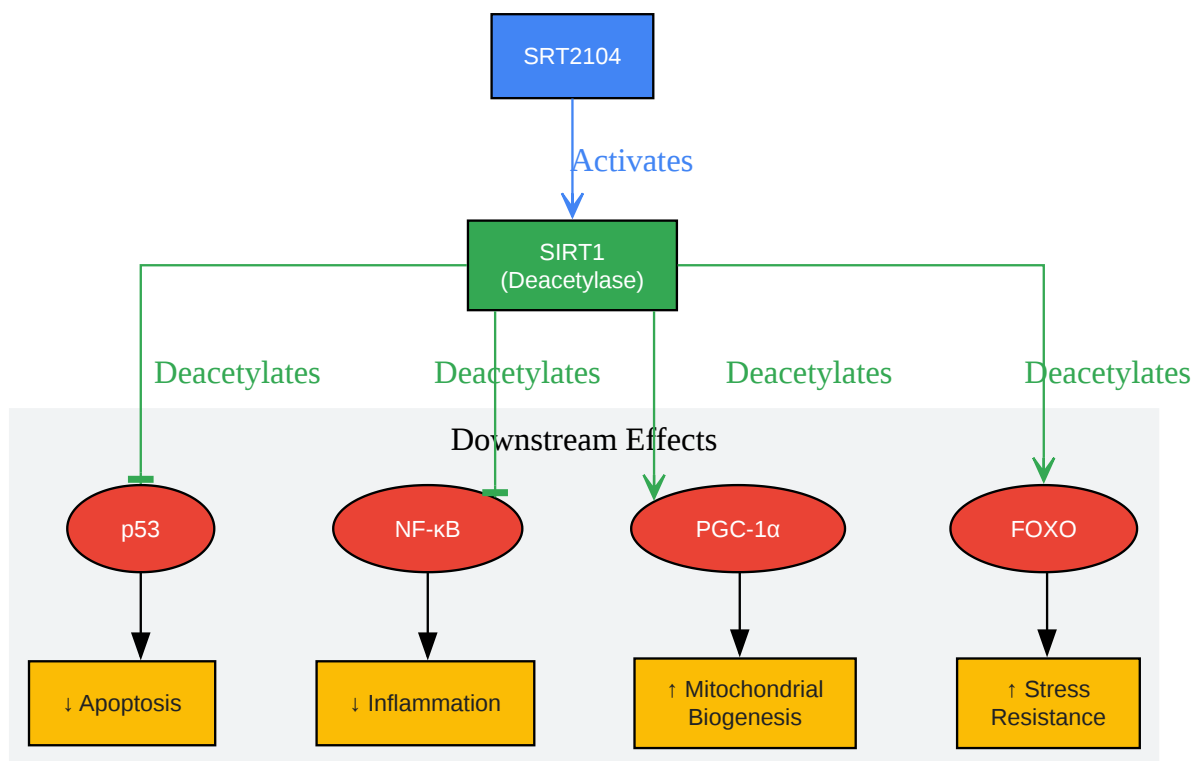
Protocol:

- Prepare a 1 mL Working Solution:
 - To a sterile tube, add 950 µL of corn oil.

- Add 50 μ L of a 5 mg/mL clear DMSO stock solution of SRT2104.
- Mix the solution thoroughly until uniform.
- Final Concentration: This results in a final concentration of 0.25 mg/mL in 5% DMSO and 95% corn oil.
- Administration: This mixed solution should be used immediately for optimal results.[6]

Mechanism of Action and Signaling Pathways

SRT2104 directly activates SIRT1, a NAD⁺-dependent deacetylase.[9] SIRT1, in turn, deacetylates a multitude of downstream protein targets, including transcription factors, to regulate cellular processes. The activation of SIRT1 by SRT2104 has been shown to modulate pathways involved in inflammation, metabolism, and cell survival.[9][10]

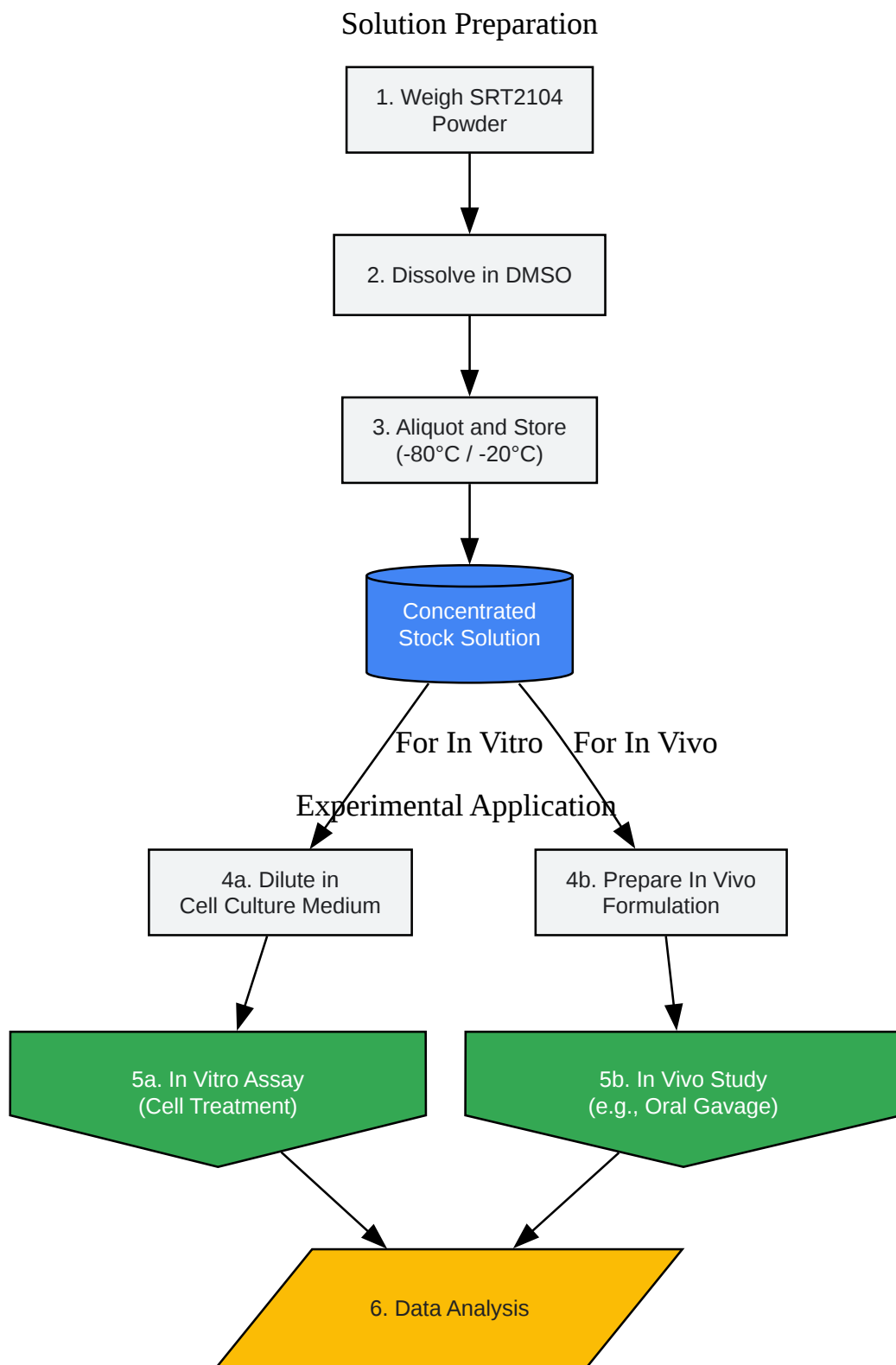


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Caption: SRT2104 activates SIRT1, leading to the deacetylation of downstream targets.

Experimental Workflow Summary

The following diagram illustrates a typical workflow for using SRT2104 in research, from initial preparation to experimental application.



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